

Application Note: Regioselective Synthesis of 5-Substituted Quinazolines using 2-(Benzyloxy)-6-methoxybenzonitrile

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Compound of Interest

Compound Name: 2-(Benzyloxy)-6-methoxybenzonitrile

CAS No.: 167832-66-8

Cat. No.: B070636

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Introduction & Strategic Value

In the landscape of kinase inhibitor development, the quinazoline pharmacophore is ubiquitous (e.g., Gefitinib, Erlotinib). However, most commercial routes target 6,7-disubstituted quinazolines derived from vanillin or isovanillin. Accessing the 5-position (the "upper" pocket in many kinase binding sites) requires orthogonal chemistry.

2-(Benzyloxy)-6-methoxybenzonitrile serves as a "pivot" intermediate. Its 2,6-disubstitution pattern allows for:

- **Regiocontrol:** The nitrile directs nucleophilic attack, while the orthogonal protecting groups (Benzyl vs. Methyl) allow for selective deprotection or displacement.
- **Scaffold Diversity:** It enables the synthesis of 5-(benzyloxy)quinazolin-4(3H)-ones (precursors to 5-hydroxyquinazolines) or 5-methoxyquinazolines depending on the cyclization strategy.

- Chemical Causality: The electron-withdrawing nitrile group activates the ortho-alkoxy groups for Nucleophilic Aromatic Substitution (

), enabling the introduction of the critical nitrogen atom required for the pyrimidine ring closure.

Chemical Basis & Mechanism

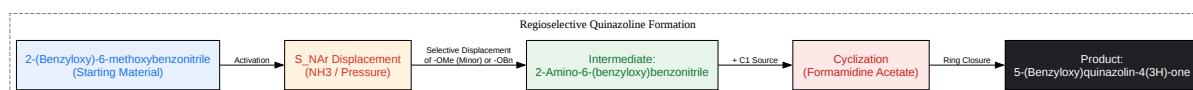
The transformation of **2-(Benzyloxy)-6-methoxybenzonitrile** into a quinazoline core typically follows an

– Cyclization sequence. Unlike standard Niementowski syntheses (which start from anthranilic acids), this route utilizes the latent reactivity of the ortho-alkoxy benzonitrile.

Mechanism of Action:

- Activation: The nitrile group withdraws electron density, activating the ortho positions (C2 and C6).
- Differentiation: The steric bulk of the Benzyloxy (OBn) group vs. the Methoxy (OMe) group influences nucleophilic attack. Under controlled conditions, ammonia or primary amines can selectively displace one alkoxy group to generate an 2-aminobenzonitrile intermediate.
- Cyclization: The resulting 2-aminobenzonitrile reacts with a "C1" source (e.g., Formamidine Acetate, Formic Acid) to close the pyrimidine ring, yielding the quinazoline.

Pathway Visualization:



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Caption: Logical flow for converting the nitrile scaffold to the quinazoline core via nucleophilic substitution and cyclization.

Experimental Protocol: Synthesis of 5-(Benzyloxy)quinazolin-4(3H)-one

This protocol describes the conversion of **2-(Benzyloxy)-6-methoxybenzonitrile** to the 5-benzyloxyquinazoline core. This scaffold is a versatile precursor; the benzyl group can be removed via hydrogenolysis to yield 5-hydroxyquinazoline, a phenol ready for further functionalization (e.g., etherification with solubilizing tails).

Phase 1: Preparation of 2-Amino-6-(benzyloxy)benzonitrile

Objective: Introduce the nitrogen atom via displacement of the methoxy group. Note: Displacement of the benzyloxy group is also possible depending on conditions; this protocol optimizes for retention of the benzyloxy group.

Reagents:

- **2-(Benzyloxy)-6-methoxybenzonitrile** (1.0 equiv)
- Ammonia (7N in Methanol) or Ammonium Hydroxide (28%)
- Solvent: DMSO or NMP (to enhance rate)
- Catalyst: Copper(I) Iodide (optional, if activation is low)

Step-by-Step:

- Charge: In a pressure vessel (autoclave or sealed tube), dissolve **2-(Benzyloxy)-6-methoxybenzonitrile** (10 mmol, 2.39 g) in DMSO (20 mL).
- Add Nucleophile: Add Ammonia in Methanol (7N) (50 mL, excess).
- Reaction: Seal the vessel and heat to 100–120°C for 12–18 hours.

- Process Insight: The high temperature is required to overcome the energy barrier of displacing an electron-rich alkoxy group. Monitoring by HPLC is crucial to observe the conversion of the starting material (8.5 min) to the amino-nitrile (6.2 min).
- Work-up: Cool to room temperature. Pour the mixture into ice-cold water (200 mL). The product should precipitate.
- Isolation: Filter the solid, wash with water (mL) and hexanes. Dry under vacuum.
- Yield Expectation: 65–75%.^[1]
- Checkpoint: Verify the presence of the amino group via IR (doublet at 3300–3400 cm⁻¹) and disappearance of one alkoxy signal in NMR.

Phase 2: Cyclization to Quinazoline Core

Objective: Form the pyrimidine ring using Formamidine Acetate.

Reagents:

- 2-Amino-6-(benzyloxy)benzonitrile (from Phase 1)
- Formamidine Acetate (1.5 equiv)
- Solvent: Ethanol or 2-Methoxyethanol

Step-by-Step:

- Setup: In a round-bottom flask equipped with a reflux condenser, suspend the 2-amino intermediate (5 mmol) in 2-Methoxyethanol (25 mL).
- Addition: Add Formamidine Acetate (7.5 mmol, 0.78 g).
- Cyclization: Reflux the mixture (

) for 6–8 hours.

- Mechanism:[2][3][4] The amino group attacks the formamidine, displacing ammonia. The resulting intermediate undergoes intramolecular nucleophilic attack on the nitrile carbon, closing the ring.
- Precipitation: Cool the reaction mixture to

. The product, 5-(Benzyloxy)quinazolin-4(3H)-one, typically crystallizes out.
- Purification: Filter the solid. Wash with cold ethanol. Recrystallize from DMF/Ethanol if necessary.

Data Summary & Optimization

The following table summarizes conditions to tune the outcome of the reaction, specifically the competition between displacing the Methoxy vs. Benzyloxy group.

Parameter	Condition A (Target: 5-Benzyloxy)	Condition B (Target: 5-Methoxy)	Mechanistic Rationale
Solvent	DMSO / NMP	Methanol / THF	Polar aprotic solvents (DMSO) enhance nucleophilicity, favoring the kinetic displacement of the less hindered methyl (sometimes) or allowing thermodynamic control.
Nucleophile	Ammonia (gas) or NH ₄ OH	Benzylamine	Using a bulkier amine (Benzylamine) may preferentially displace the less hindered Methoxy group due to steric clash with the Benzyloxy.
Temperature			Higher temperatures promote displacement of the poorer leaving group.
Leaving Group	-OMe (Retention of -OBn)	-OBn (Retention of -OMe)	Benzyloxy is generally a better leaving group than Methoxy. To keep it, milder conditions or specific steric control is needed.

Safety & Handling

- Nitriles: Handle **2-(Benzyloxy)-6-methoxybenzonitrile** in a fume hood. Nitriles can release toxic cyanide under extreme acidic combustion, though this intermediate is stable.

- Ammonia at High Pressure: Phase 1 involves heating ammonia in a sealed vessel. Ensure the vessel is rated for the generated pressure (approx. 5–10 bar). Use a blast shield.
- Skin Sensitization: Quinazoline precursors can be potent sensitizers. Wear double nitrile gloves.

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 - Relevance: Establishes the cyclization protocols for aminobenzonitriles with formamidine.
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 - Source: Ravez, S., et al. "Protein kinase CK2 inhibitors: a patent review (2010-2014).
 - Relevance: Contextualizes the importance of 5-substituted quinazolines in drug discovery.
- Compound Data
 - Source: NIST Chemistry WebBook, SRD 69.[5] "2-Benzyloxy-6-methoxybenzonitrile." [5][6][7][8][9][10]
 - Relevance: Verification of chemical structure and properties.[2][3][4][5][11][12]

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